

An In-depth Technical Guide to the Thermodynamic Properties of Molybdenum Pentachloride

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Compound of Interest

Compound Name: Molybdenum chloride

Cat. No.: B1676689

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Introduction

Molybdenum pentachloride (MoCl_5) is a highly reactive, volatile, dark green solid that serves as a critical precursor in the synthesis of various molybdenum compounds and as a catalyst in organic chemistry. A thorough understanding of its thermodynamic properties is paramount for its application in diverse fields, including chemical vapor deposition (CVD), catalysis, and materials science. This technical guide provides a comprehensive overview of the core thermodynamic properties of molybdenum pentachloride, details experimental methodologies for their determination, and presents this information in a clear and accessible format for researchers, scientists, and professionals in drug development who may utilize molybdenum-based compounds.

Core Thermodynamic Properties of Molybdenum Pentachloride

The thermodynamic stability and reactivity of molybdenum pentachloride are dictated by key properties such as its enthalpy of formation, standard molar entropy, and Gibbs free energy of formation. These values, along with other physical constants, are summarized in the tables below.

Table 1: General Physicochemical Properties of Molybdenum Pentachloride[1]

Property	Value
Molecular Formula	MoCl ₅
Molar Mass	273.21 g/mol [1]
Appearance	Dark green, hygroscopic, monoclinic crystals[1]
Density	2.928 g/cm ³ at 25 °C[1]
Melting Point	194 °C[1]
Boiling Point	268 °C[1]

Table 2: Thermodynamic Properties of Molybdenum Pentachloride at Standard Conditions (298.15 K)

Property	State	Value
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	Solid (s)	-526.8 kJ/mol[1]
Gas (g)		-447.69 kJ/mol[2]
Standard Molar Gibbs Energy of Formation ($\Delta_f G^\circ$)	Solid (s)	-420.6 kJ/mol[1]
Standard Molar Entropy (S°)	Solid (s)	230 J/(mol·K)[1]
Gas (g)		397.81 J/(mol·K)[2]

Table 3: Phase Transition and Other Thermodynamic Data

Property	Value
Molar Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	18 kJ/mol[1]
Molar Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	54.4 kJ/mol[1]
Vapor Pressure	1.75 mm Hg at 25 °C

Table 4: Gas Phase Heat Capacity Data (Shomate Equation Parameters)[2]

The heat capacity (C_p) of gaseous molybdenum pentachloride can be calculated using the Shomate equation: $C_p^\circ = A + Bt + Ct^2 + D \cdot t^3 + E/t^2$ where $t = \text{temperature (K)} / 1000$.

Temperature Range (K)	A	B	C	D	E
1200 - 6000	131.3207	1.027286	0.408166	-0.065772	-1.082050

Experimental Protocols

Detailed experimental protocols for the determination of thermodynamic properties of highly reactive compounds like molybdenum pentachloride are often complex and require specialized equipment. Below are generalized methodologies for key experiments.

Synthesis and Purification of Molybdenum Pentachloride

A common method for the preparation of molybdenum pentachloride involves the direct chlorination of molybdenum metal at elevated temperatures.

Materials:

- Molybdenum metal powder
- Chlorine gas (dry)

- Inert gas (e.g., argon or nitrogen)
- Reaction tube (quartz or similar resistant material)
- Tube furnace
- Condenser

Procedure:

- A weighed amount of molybdenum metal powder is placed in a quartz boat within the reaction tube.
- The system is purged with an inert gas to remove air and moisture.
- The reaction tube is heated to a temperature of approximately 350-400 °C using a tube furnace.
- A controlled flow of dry chlorine gas is passed over the heated molybdenum powder.
- The volatile molybdenum pentachloride that forms is carried by the gas stream to a cooler part of the apparatus where it condenses as dark green crystals.
- Purification of the product can be achieved through sublimation under vacuum.^[3] All handling of molybdenum pentachloride must be performed in an inert atmosphere (e.g., a glovebox) due to its hygroscopic nature.^[3]

Determination of Enthalpy of Formation by Calorimetry

The standard enthalpy of formation of molybdenum pentachloride can be determined using solution calorimetry. This involves measuring the heat of reaction of MoCl_5 with a suitable solvent and applying Hess's Law.

Apparatus:

- Isoperibol or adiabatic solution calorimeter
- Thermistor or high-precision thermometer

- Stirrer
- Inert atmosphere sample handling equipment (glovebox)

Procedure:

- The calorimeter is calibrated using a substance with a known heat of solution.
- A precise amount of a suitable solvent (e.g., an acidic aqueous solution) is placed in the calorimeter vessel and allowed to reach thermal equilibrium.
- A sealed ampoule containing a known mass of high-purity molybdenum pentachloride is submerged in the solvent.
- The ampoule is broken, initiating the dissolution and hydrolysis reaction.
- The temperature change of the solution is carefully monitored until the reaction is complete and thermal equilibrium is re-established.
- The heat of reaction is calculated from the temperature change and the heat capacity of the calorimeter and its contents.
- By measuring the heats of reaction for a series of related reactions, the enthalpy of formation of MoCl_5 can be calculated using Hess's Law.

Vapor Pressure Measurement by the Knudsen Effusion Method

The vapor pressure of molybdenum pentachloride can be measured using the Knudsen effusion method, which is suitable for substances with low volatility.

Apparatus:

- Knudsen effusion cell (a small, thermostated container with a small orifice)
- High-vacuum system
- Microbalance

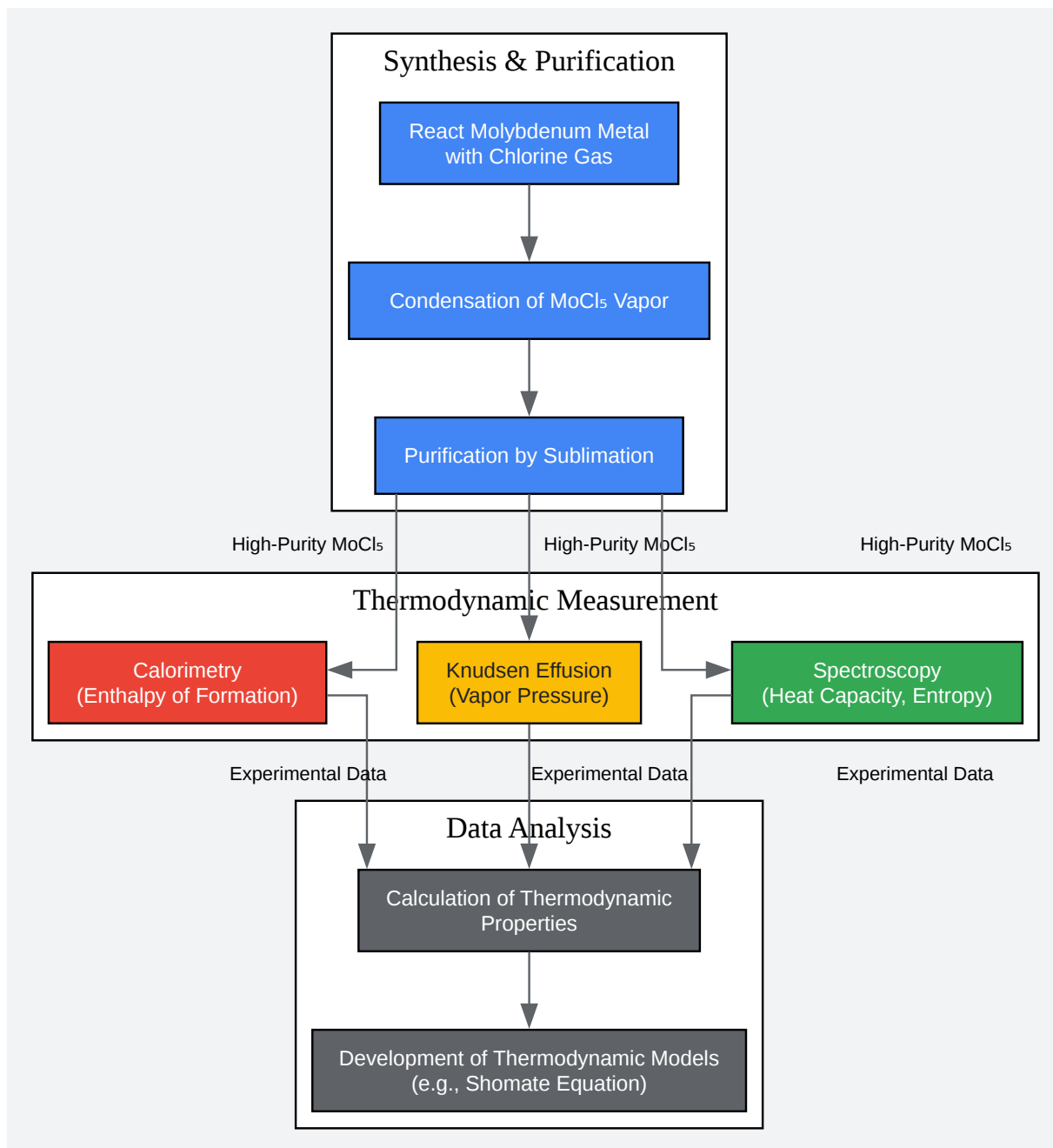
- Temperature controller

Procedure:

- A sample of molybdenum pentachloride is placed in the Knudsen cell.
- The cell is placed in a high-vacuum system and heated to a precisely controlled temperature.
- The rate of mass loss of the sample due to effusion of the vapor through the orifice is measured using a microbalance.
- The vapor pressure (P) can then be calculated using the Hertz-Knudsen equation: $P = (\Delta m / \Delta t) * (1/A) * \sqrt{2\pi RT/M}$ where $\Delta m / \Delta t$ is the rate of mass loss, A is the area of the orifice, R is the ideal gas constant, T is the absolute temperature, and M is the molar mass of the effusing gas.
- Measurements are repeated at various temperatures to determine the vapor pressure curve and the enthalpy of sublimation.

Visualizations

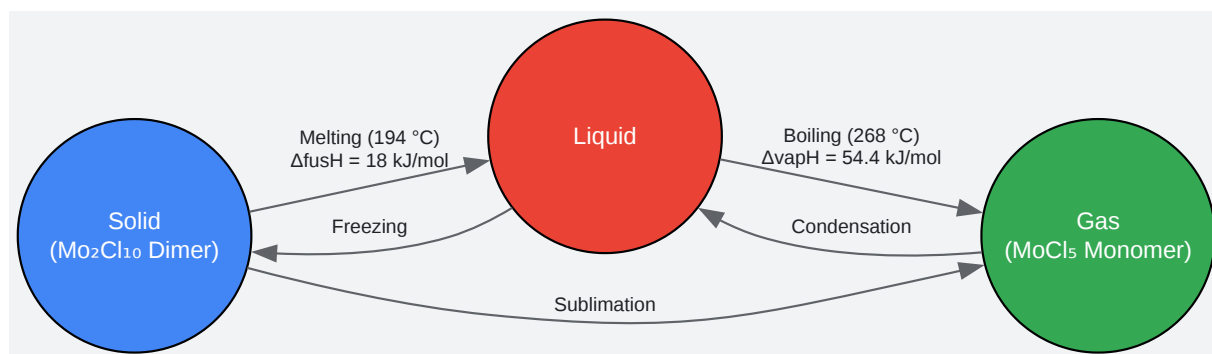
Experimental Workflow for Thermodynamic Property Determination



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Caption: A generalized workflow for the experimental determination of the thermodynamic properties of molybdenum pentachloride.

Logical Relationship of Molybdenum Pentachloride States



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Caption: Phase transitions and associated enthalpies for molybdenum pentachloride.

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